Spectral data interpretation for (E)-2-Chloro-5-methylnicotinaldehyde oxime

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Compound of Interest

Compound Name:	*(E)-2-Chloro-5-methylnicotinaldehyde oxime*
CAS No.:	*1203500-13-3*
Cat. No.:	*B598987*

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An In-Depth Technical Guide to the Spectral Data Interpretation of **(E)-2-Chloro-5-methylnicotinaldehyde oxime**

Introduction

(E)-2-Chloro-5-methylnicotinaldehyde oxime is a substituted pyridine derivative whose structural confirmation is paramount for its application in synthetic chemistry, particularly in the development of novel pharmaceutical and agrochemical compounds. The presence of a halogenated pyridine core and an oxime functional group presents a unique spectroscopic fingerprint.[1][2] This guide provides a comprehensive, in-depth analysis of the spectral data for this molecule, designed for researchers, scientists, and drug development professionals. We will dissect the Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data, explaining the causality behind the observed signals and demonstrating how these techniques work in concert to provide unambiguous structural elucidation.

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The molecular formula is $C_7H_7ClN_2O$, and its molecular weight is 170.60 g/mol . The stereochemistry of the oxime is specified as (E), a critical feature that can be confirmed by NMR spectroscopy.[1]

Molecular Structure and Atom Numbering

To facilitate a clear and unambiguous discussion of the NMR data, the following atom numbering scheme will be used throughout this guide.

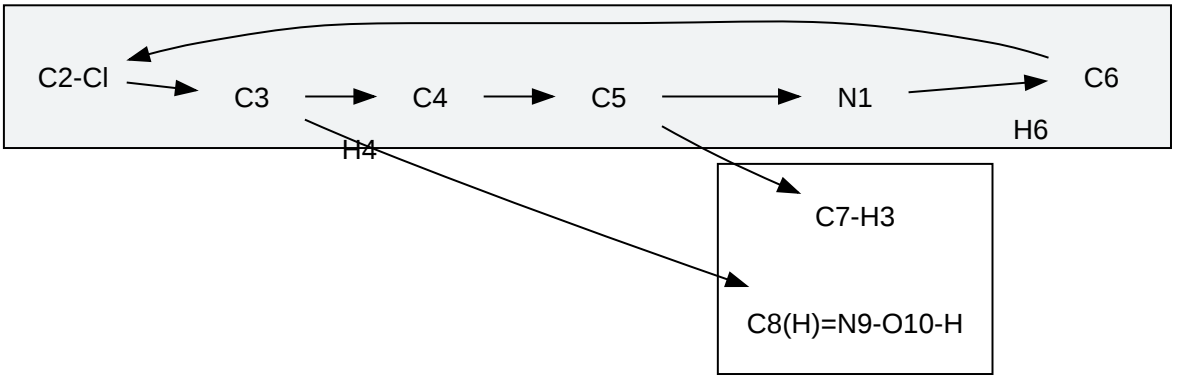

Figure 1. Structure of (E)-2-Chloro-5-methylnicotinaldehyde oxime

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Caption: Molecular structure with atom numbering for NMR assignments.

^{1}H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy provides detailed information about the electronic environment of hydrogen atoms in a molecule, allowing for the determination of connectivity through spin-spin coupling.[3]

Experimental Protocol: ^{1}H NMR Spectrum Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **(E)-2-Chloro-5-methylnicotinaldehyde oxime** in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). Tetramethylsilane (TMS) is added as an internal standard (δ 0.00 ppm).

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- Instrument Setup: The spectrum is acquired on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Data Acquisition: A standard pulse-acquire sequence is used. Key parameters include a sufficient number of scans for a good signal-to-noise ratio, a relaxation delay of 1-5 seconds, and a spectral width covering the expected chemical shift range (typically 0-12 ppm).
- Processing: The resulting Free Induction Decay (FID) is Fourier transformed, phase-corrected, and baseline-corrected. The spectrum is then calibrated to the TMS signal.

Predicted ^{1}H NMR Spectral Data

Signal	Chemical Shift (δ, ppm) (Predicted)	Multiplicity	Integration	Assignment
1	~11.0 - 11.5	Broad Singlet	1H	N-OH (H10)
2	~8.20	Singlet	1H	HC=N (H8)
3	~8.15	Doublet (d)	1H	Pyridine H6
4	~7.80	Doublet (d)	1H	Pyridine H4
5	~2.40	Singlet	3H	-CH_3 (H7)

Detailed Interpretation

- N-OH Proton (H10, ~11.0-11.5 ppm): The proton of the oxime hydroxyl group is expected to be significantly deshielded and appear as a broad singlet far downfield.[3] Its chemical shift can be highly variable and is influenced by solvent, concentration, and temperature due to hydrogen bonding. This peak would disappear upon shaking the sample with D_2O.
- Aldoxime Proton (H8, ~8.20 ppm): The proton attached to the carbon of the C=N double bond (H8) is in the aromatic region and is deshielded by the electronegative nitrogen atom. It is expected to appear as a sharp singlet as it has no adjacent protons to couple with.
- Pyridine Ring Protons (H6 & H4): The pyridine ring protons are found in the aromatic region (typically δ 7.0-8.6 ppm).[4][5]

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- H6 (~8.15 ppm): This proton is ortho to the ring nitrogen, which strongly deshields it, causing a downfield shift.[6] It is expected to appear as a doublet due to coupling with H4 (meta-coupling, J ≈ 2-3 Hz).
- H4 (~7.80 ppm): This proton is deshielded by the adjacent C-Cl bond and the ring nitrogen. It will also appear as a doublet from the same meta-coupling to H6.

- Methyl Protons (H7, ~2.40 ppm): The three protons of the methyl group are in an aliphatic environment but are attached to the aromatic ring. They will appear as a singlet, as there are no protons on adjacent atoms. Their chemical shift is in the typical range for an aryl methyl group.[7]

^{13}C NMR Spectroscopy

Carbon-13 NMR spectroscopy provides information on the carbon skeleton of a molecule. Each unique carbon atom gives a distinct signal.

Experimental Protocol: ^{13}C NMR Spectrum Acquisition

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is typically used compared to ^{1}H NMR.
- Instrument Setup: The experiment is run on the same NMR spectrometer, switching to the ^{13}C frequency.
- Data Acquisition: A proton-decoupled pulse sequence is standard, resulting in a spectrum of singlets for each carbon. A sufficient number of scans and relaxation delay are crucial due to the low natural abundance of ^{13}C and its longer relaxation times.
- Processing: Similar to ^{1}H NMR, the data is processed via Fourier transformation and calibration.

Predicted ^{13}C NMR Spectral Data

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Signal	Chemical Shift (δ, ppm) (Predicted)	Assignment
1	~150-155	C2-Cl
2	~150	C6
3	~148	C=N (C8)
4	~140	C4
5	~135	C5-CH_3
6	~125	C3-CH=NOH
7	~18	-CH_3 (C7)

Detailed Interpretation

- Pyridine Ring Carbons (C2, C3, C4, C5, C6): The chemical shifts of the pyridine carbons are influenced by the ring nitrogen and the substituents.
  - C2 (~150-155 ppm): The carbon bearing the chlorine atom is significantly deshielded by the electronegativity of both the chlorine and the adjacent ring nitrogen.
  - C6 (~150 ppm): This carbon is ortho to the nitrogen atom and is strongly deshielded, appearing far downfield.[8]
  - C4 (~140 ppm): This carbon is para to the nitrogen and is also deshielded.
  - C5 (~135 ppm): The carbon attached to the methyl group.
  - C3 (~125 ppm): The carbon bearing the aldoxime substituent.
- Oxime Carbon (C8, ~148 ppm): The sp^2-hybridized carbon of the C=N bond appears in a region similar to aromatic carbons.
- Methyl Carbon (C7, ~18 ppm): The sp^3-hybridized methyl carbon is shielded and appears upfield, typical for an alkyl group attached to an aromatic ring.

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Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy identifies functional groups in a molecule by measuring the absorption of infrared radiation, which corresponds to molecular vibrations.[9]

Experimental Protocol: IR Spectrum Acquisition

- Sample Preparation: The solid sample can be analyzed as a KBr pellet (mixing a small amount of sample with dry KBr powder and pressing it into a transparent disk) or by using an Attenuated Total Reflectance (ATR) accessory.[10]
- Data Acquisition: A background spectrum of the empty spectrometer (or pure KBr pellet/clean ATR crystal) is recorded first. The sample is then scanned.
- Data Analysis: The sample spectrum is ratioed against the background to produce the final transmittance or absorbance spectrum.

Characteristic IR Absorption Bands

Frequency Range (cm^{-1})	Intensity	Vibration	Functional Group
3300 - 3100	Broad, Medium	O-H Stretch	Oxime (-N-OH)
3100 - 3000	Weak-Medium	C-H Stretch	Aromatic (=C-H)
2980 - 2850	Weak	C-H Stretch	Alkyl ($-CH_3$)
1685 - 1620	Medium-Weak	C=N Stretch	Oxime (-C=N-OH)
1600 - 1450	Medium-Strong	C=C & C=N Stretch	Pyridine Ring
960 - 930	Medium-Strong	N-O Stretch	Oxime (-N-O-H)
850 - 750	Strong	C-Cl Stretch	Aryl Halide (C-Cl)

Detailed Interpretation

- O-H Stretch (3300-3100 cm^{-1}): A key feature will be a broad absorption band characteristic of a hydrogen-bonded hydroxyl group, confirming the presence of the oxime.[10][11]

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- C-H Stretches: Sharp, weaker peaks just above 3000 cm^{-1} are indicative of the C-H bonds on the aromatic pyridine ring.[12][13] Weaker peaks just below 3000 cm^{-1} correspond to the methyl group's C-H bonds.[9]
- C=N Stretch (1685-1620 cm^{-1}): A medium to weak band in this region is characteristic of the oxime C=N double bond. This can sometimes overlap with the pyridine ring vibrations.[11]
- Pyridine Ring Vibrations (1600-1450 cm^{-1}): Substituted pyridines show several characteristic sharp bands in this region due to the stretching of C=C and C=N bonds within the aromatic ring.[14]
- N-O Stretch (960-930 cm^{-1}): A medium to strong intensity band in this region is a highly diagnostic peak for the N-O single bond of the oxime functional group.[10]
- C-Cl Stretch (850-750 cm^{-1}): A strong band in the lower frequency region of the spectrum confirms the presence of the carbon-chlorine bond.

Mass Spectrometry (MS)

Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules, providing the molecular weight and structural information based on fragmentation patterns.[15]

Experimental Protocol: Mass Spectrum Acquisition

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via a direct insertion probe or after separation by Gas Chromatography (GC).
- Ionization: Electron Ionization (EI) is a common technique where the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.[15]
- Mass Analysis: The resulting ions are accelerated and separated based on their m/z ratio by a mass analyzer (e.g., a quadrupole).
- Detection: Ions are detected, and their abundance is plotted against their m/z ratio to generate the mass spectrum.

Predicted Fragmentation Pattern

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m/z	Predicted Relative Intensity	Identity of Fragment
170/172	High	$[M]^+$, Molecular Ion
153/155	Medium	$[M - OH]^+$
135/137	Medium	$[M - OH - H_2O]^+$ or $[M - NOH]^+$
116	High	$[M - Cl - OH]^+$
91	Medium	$[C_6H_5N]^+$ Fragment
77	Medium	$[C_5H_3N]^+$ Fragment

Detailed Interpretation

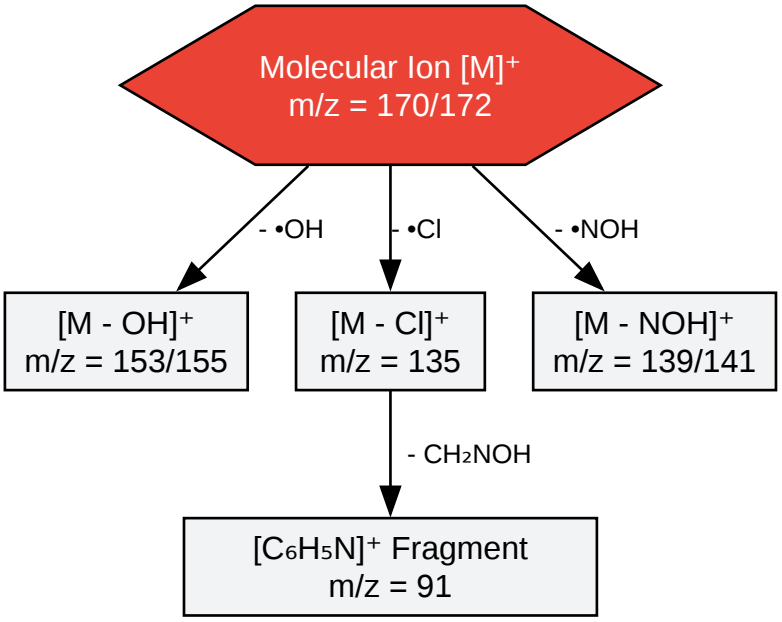

Figure 2. Proposed MS Fragmentation Pathway

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Caption: Key fragmentation pathways for **(E)-2-Chloro-5-methylnicotinaldehyde oxime**.

- Molecular Ion Peak ($[M]^+$, m/z 170/172): The most critical signal is the molecular ion peak. Due to the natural isotopic abundance of chlorine (^{35}Cl:^{37}Cl ≈ 3:1), this peak will appear as a pair of signals: a larger peak at m/z 170 (for the $C_7H_7{}^{35}ClN_2O$ ion) and a smaller peak at m/z

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172 (for the $C_7H_7^{37}ClN_2O$ ion) with an intensity ratio of approximately 3:1.[16] This isotopic pattern is a definitive indicator of a single chlorine atom in the molecule.

- Loss of Hydroxyl Radical ([M - OH]$^+$, m/z 153/155): A common fragmentation for oximes is the loss of a hydroxyl radical (•OH, 17 amu), which would result in a fragment ion peak cluster at m/z 153 and 155, again showing the 3:1 isotopic pattern.[17]

- Loss of Chlorine Radical ([M - Cl]$^+$, m/z 135): The C-Cl bond can break to lose a chlorine radical (•Cl, 35 or 37 amu). This would result in an ion at m/z 135. This fragment would not have the characteristic chlorine isotope pattern.[15][16]

- Other Fragments: Further fragmentation of the pyridine ring and side chain can lead to smaller fragments. For example, cleavage of the side chain could lead to ions corresponding to the substituted pyridine ring, such as the fragment at m/z 91.

Integrated Spectral Analysis: A Cohesive Conclusion

The structural elucidation of **(E)-2-Chloro-5-methylnicotinaldehyde oxime** is robustly confirmed by the confluence of data from multiple spectroscopic techniques.

- Mass Spectrometry establishes the correct molecular weight (170.60 g/mol) and confirms the presence of one chlorine atom via the characteristic M$^+$/M+2 isotopic pattern.[16]

- Infrared Spectroscopy confirms the presence of key functional groups: the broad O-H stretch for the oxime, the C=N and N-O stretches also characteristic of the oxime, the C-Cl bond, and the aromatic pyridine ring.[10][14]

- ^{1}H NMR Spectroscopy reveals the specific proton environments, showing two distinct aromatic protons on the pyridine ring, a methyl group, an aldoxime proton, and the labile oxime hydroxyl proton. The coupling patterns further help in assigning their relative positions. [3]

- ^{13}C NMR Spectroscopy complements this by identifying all seven unique carbon atoms in the molecule, from the aliphatic methyl carbon to the various sp^2 carbons of the pyridine ring and the C=N bond.

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Together, these analyses provide a self-validating and comprehensive dataset that unambiguously confirms the chemical structure and (E)-stereochemistry of 2-Chloro-5-methylnicotinaldehyde oxime, leaving no room for structural ambiguity.

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